

# Application Notes and Protocols: CAY10526

## Stock Solution Preparation

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### Compound of Interest

Compound Name: CAY10526

Cat. No.: B1668649

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**CAY10526** is a potent and selective inhibitor of microsomal prostaglandin E2 synthase-1 (mPGES-1).<sup>[1][2]</sup> It effectively suppresses the production of prostaglandin E2 (PGE2), a key mediator of inflammation and pain, without affecting the activity of cyclooxygenase-2 (COX-2).<sup>[3][4]</sup> **CAY10526** dose-dependently inhibits PGE2 production in lipopolysaccharide-stimulated RAW 264.7 cells with an IC50 value of 1.8  $\mu$ M.<sup>[3][4]</sup> Due to its role in modulating the inflammatory cascade and its effects on cell viability and apoptosis in cancer models, **CAY10526** is a valuable tool in immunology, inflammation, and cancer research.<sup>[1][5]</sup> This document provides a detailed protocol for the preparation of **CAY10526** stock solutions for laboratory use.

## CAY10526 Chemical Properties

Property	Value
Formal Name	4-(benzo[b]thiophen-2-yl)-3-bromo-5-hydroxydihydrofuran-2(3H)-one[3][4]
CAS Number	938069-71-7[3][6]
Molecular Formula	C <sub>12</sub> H <sub>7</sub> BrO <sub>3</sub> S[3]
Formula Weight	311.1 g/mol [3]
Purity	≥98%[3]
Formulation	A crystalline solid[3]

## CAY10526 Solubility Data

It is crucial to select the appropriate solvent for preparing a stock solution. The solubility of **CAY10526** in common laboratory solvents is summarized below.

Solvent	Solubility	Notes
DMSO	≥ 16 mg/mL (≥ 51.42 mM)[7]	Up to 66.67 mg/mL is achievable with sonication, warming, or heating to 60°C.[5]
DMF	≥ 16 mg/mL (≥ 51.42 mM)[7]	Sonication is recommended to aid dissolution.[7]
Ethanol	~ 1 mg/mL (~ 3.21 mM)[3][7]	Sonication is recommended to aid dissolution.[7]
DMSO:PBS (pH 7.2) (1:1)	~ 0.5 mg/mL[3]	Useful for preparing aqueous working solutions.

## Experimental Protocols

### Protocol for Preparing CAY10526 Stock Solution

This protocol describes the preparation of a 10 mM stock solution in DMSO.

#### 4.1. Materials and Equipment

- **CAY10526** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Microcentrifuge
- Sterile polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic water bath (optional, but recommended)

#### 4.2. Stock Solution Calculation

To prepare a stock solution of a desired concentration, use the following formula:

Volume of Solvent (mL) = [Mass of Compound (mg) / Formula Weight ( g/mol )] / Concentration (mM)

Example for 1 mg of **CAY10526** to make a 10 mM stock solution:

- Volume (mL) = [1 mg / 311.1 g/mol ] / 10 mM = 0.3215 mL or 321.5  $\mu$ L

#### 4.3. Step-by-Step Procedure

- Pre-treatment: Before opening, briefly centrifuge the vial containing the **CAY10526** powder at a low speed. This ensures that any powder adhering to the cap or walls of the vial is collected at the bottom.[7]
- Weighing: Carefully weigh the desired amount of **CAY10526** powder using an analytical balance. For small quantities, it is often easier to use the entire content of a pre-weighed vial and calculate the required solvent volume accordingly.

- Solvent Addition: Add the calculated volume of DMSO to the vial containing the **CAY10526** powder.
- Dissolution: Cap the vial tightly and vortex thoroughly for 1-2 minutes to dissolve the compound.
- Aid Dissolution (If Necessary): If the compound does not fully dissolve, sonicate the solution in an ultrasonic water bath for 5-10 minutes.<sup>[7]</sup> Gentle warming (e.g., to 37°C) can also aid solubility.<sup>[4]</sup> Visually inspect the solution to ensure it is clear and free of particulates.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes. This is critical to prevent degradation from repeated freeze-thaw cycles.<sup>[1][4]</sup>

## Storage and Stability

Proper storage is essential to maintain the activity of the compound.

- Solid Powder: Store at -20°C for up to 3 years.<sup>[7]</sup>
- Stock Solution:
  - Store aliquots at -80°C for up to 1 year for maximum stability.<sup>[7]</sup> Some sources suggest usage within 6 months.<sup>[1][4]</sup>
  - For short-term storage, aliquots can be kept at -20°C for up to 1 month.<sup>[1][4]</sup>
- General Precautions: Always store solutions sealed and protected from moisture and light.<sup>[1]</sup>

## Safety Precautions

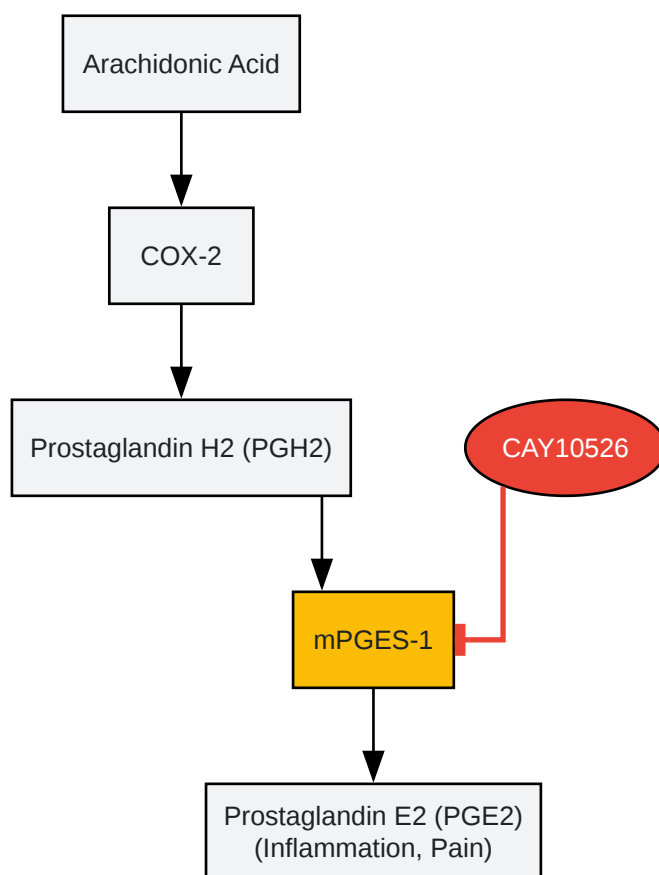
- Handle **CAY10526** in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of the powder and contact with skin or eyes.

- Refer to the Safety Data Sheet (SDS) for comprehensive handling and safety information.

## Visualizations

### CAY10526 Mechanism of Action

The diagram below illustrates the inhibitory action of **CAY10526** on the prostaglandin E2 synthesis pathway.

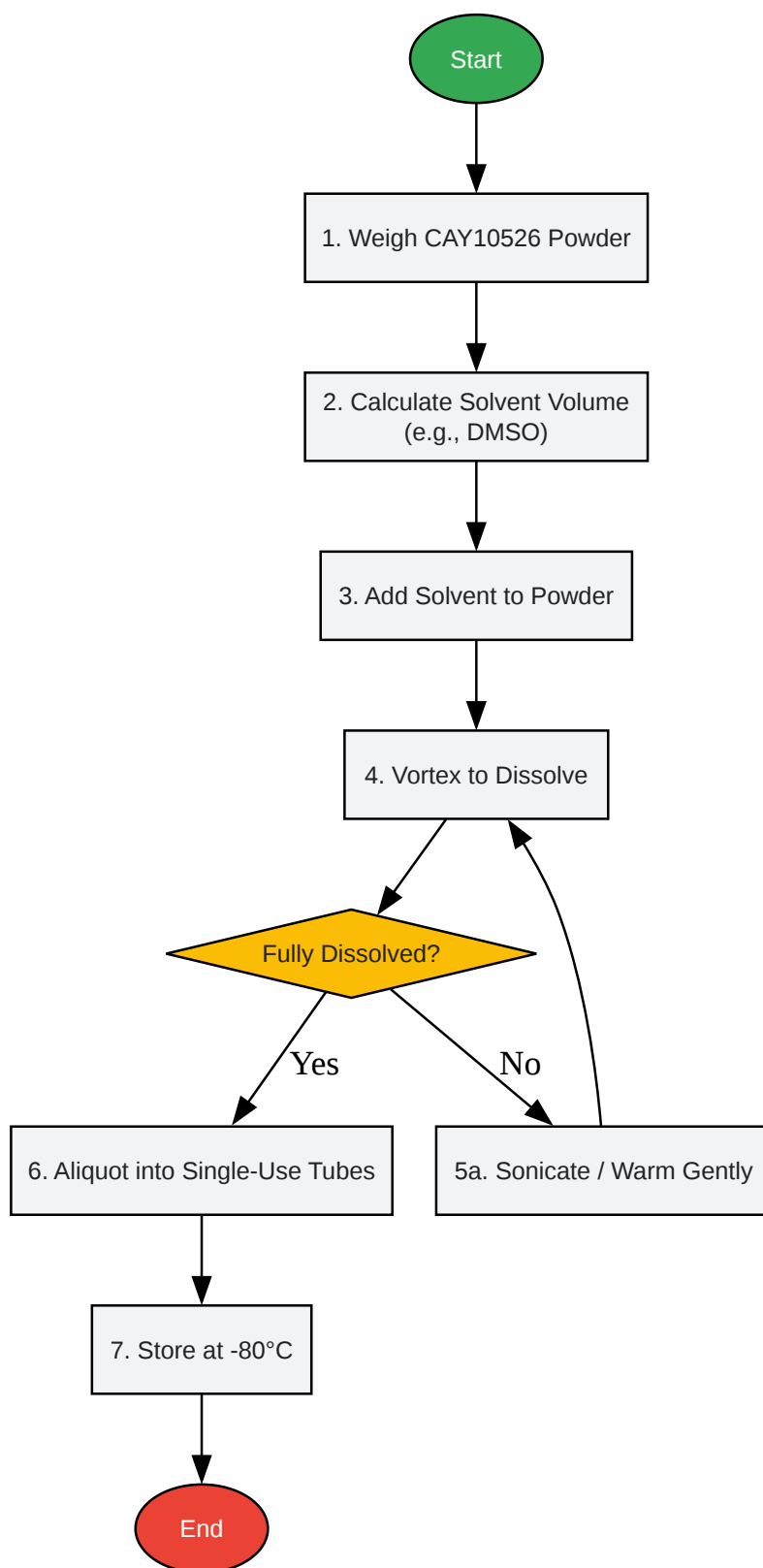


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Caption: **CAY10526** selectively inhibits mPGES-1.

## Stock Solution Preparation Workflow

The following diagram outlines the logical workflow for preparing a **CAY10526** stock solution.



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Caption: Workflow for **CAY10526** stock solution preparation.

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